

Application Notes and Protocols for 2-(Pyrrolidin-3-YL)propan-2-OL

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Compound of Interest

Compound Name: 2-(Pyrrolidin-3-YL)propan-2-OL

Cat. No.: B1315711

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the stability and recommended storage conditions for **2-(Pyrrolidin-3-YL)propan-2-OL**. The included protocols are designed to enable researchers to perform stability assessments and ensure the integrity of the compound throughout its lifecycle in a research and development setting.

Compound Information

Property	Value
IUPAC Name	2-(Pyrrolidin-3-yl)propan-2-ol
CAS Number	351369-41-0[1]
Molecular Formula	C ₇ H ₁₅ NO[1]
Molecular Weight	129.20 g/mol [1][2]
Structure	A pyrrolidine ring substituted at the 3-position with a propan-2-ol group.

Stability and Storage

Proper storage and handling are crucial to maintain the chemical integrity of **2-(Pyrrolidin-3-YL)propan-2-OL**.

Recommended Storage Conditions

Based on information from various suppliers, the following storage conditions are recommended to ensure the long-term stability of **2-(Pyrrolidin-3-YL)propan-2-OL** and its salts.

Parameter	Recommendation	Rationale
Temperature	Room Temperature	Sufficient for short to medium-term storage. For long-term storage, refrigeration (2-8 °C) is advisable to minimize potential degradation.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)	The pyrrolidine ring, being a secondary amine, is susceptible to oxidation. An inert atmosphere minimizes this risk.
Container	Tightly sealed, light-resistant container	Prevents exposure to moisture and light, which can promote degradation.
Moisture	Store in a dry place	The compound is hygroscopic and can absorb moisture, which may affect its stability and handling.

Potential Degradation Pathways

While specific degradation studies on **2-(Pyrrolidin-3-YL)propan-2-OL** are not readily available in the public domain, potential degradation pathways can be inferred based on its chemical structure, which contains a secondary amine (pyrrolidine ring) and a tertiary alcohol.

- **Oxidation:** The secondary amine of the pyrrolidine ring is susceptible to oxidation, which can lead to the formation of N-oxides or other oxidative degradation products. This process can be accelerated by the presence of oxygen, light, and metal ions.

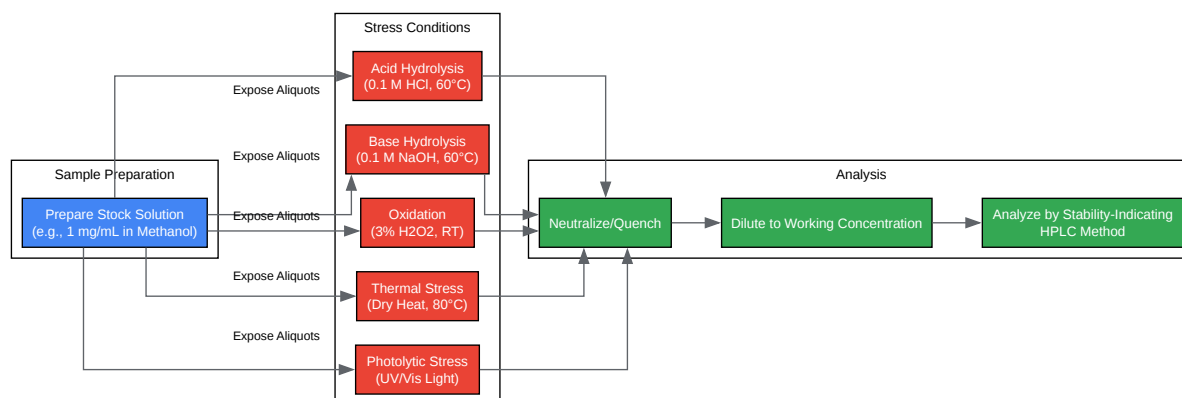
- Dehydration: As a tertiary alcohol, **2-(Pyrrolidin-3-YL)propan-2-OL** could undergo dehydration under acidic conditions and/or elevated temperatures to form an alkene.
- Reaction with Carbon Dioxide: Secondary amines can react with atmospheric carbon dioxide to form carbamates.

Experimental Protocols

The following protocols describe methodologies for conducting forced degradation studies to assess the stability of **2-(Pyrrolidin-3-YL)propan-2-OL**. These studies are essential for identifying potential degradants and developing stability-indicating analytical methods.[3][4]

General Forced Degradation Protocol

This protocol outlines the general procedure for subjecting the compound to various stress conditions.



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Caption: Workflow for Forced Degradation Studies.

3.1.1. Materials

- **2-(Pyrrolidin-3-YL)propan-2-OL**
- Methanol (HPLC grade)
- Hydrochloric acid (0.1 M)
- Sodium hydroxide (0.1 M)
- Hydrogen peroxide (3%)
- Water (HPLC grade)
- pH meter
- Thermostatic oven
- Photostability chamber
- HPLC system with a UV detector or Mass Spectrometer

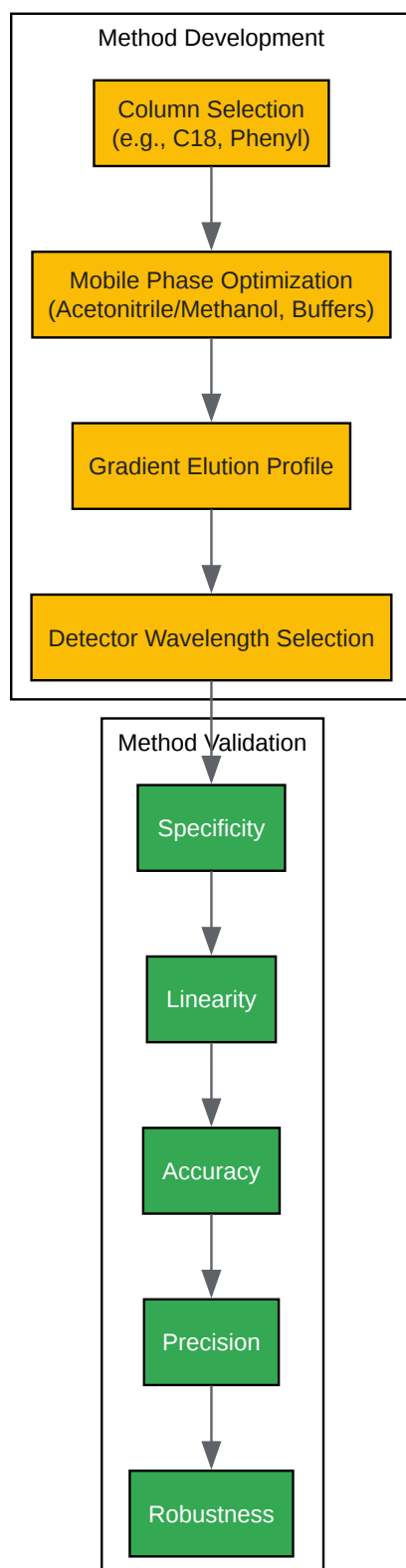
3.1.2. Procedure

- Stock Solution Preparation: Prepare a stock solution of **2-(Pyrrolidin-3-YL)propan-2-OL** in methanol at a concentration of 1 mg/mL.
- Stress Conditions:
 - Acid Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M HCl. Incubate at 60°C for 24 hours.
 - Base Hydrolysis: Mix 1 mL of the stock solution with 1 mL of 0.1 M NaOH. Incubate at 60°C for 24 hours.
 - Oxidative Degradation: Mix 1 mL of the stock solution with 1 mL of 3% hydrogen peroxide. Keep at room temperature for 24 hours.

- Thermal Degradation: Place a solid sample of the compound in a thermostatically controlled oven at 80°C for 48 hours.
- Photolytic Degradation: Expose a solid sample or a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter.
- Sample Preparation for Analysis:
 - For hydrolytic and oxidative studies, neutralize the samples before analysis (use 0.1 M NaOH for the acid-stressed sample and 0.1 M HCl for the base-stressed sample).
 - Dissolve the thermally stressed solid sample in methanol.
 - Dilute all stressed samples to a suitable concentration for HPLC analysis.
- Analysis: Analyze the samples using a validated stability-indicating HPLC method.

Development of a Stability-Indicating HPLC Method

A stability-indicating HPLC method is crucial to separate the parent compound from its degradation products.



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Caption: HPLC Method Development and Validation Workflow.

3.2.1. Suggested Starting HPLC Conditions

- Column: C18, 250 mm x 4.6 mm, 5 μ m
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: Acetonitrile
- Gradient: 5% to 95% B over 20 minutes
- Flow Rate: 1.0 mL/min
- Detection: 210 nm
- Injection Volume: 10 μ L

3.2.2. Validation Parameters

The developed method should be validated according to ICH guidelines, including specificity, linearity, accuracy, precision (repeatability and intermediate precision), and robustness.

Data Presentation

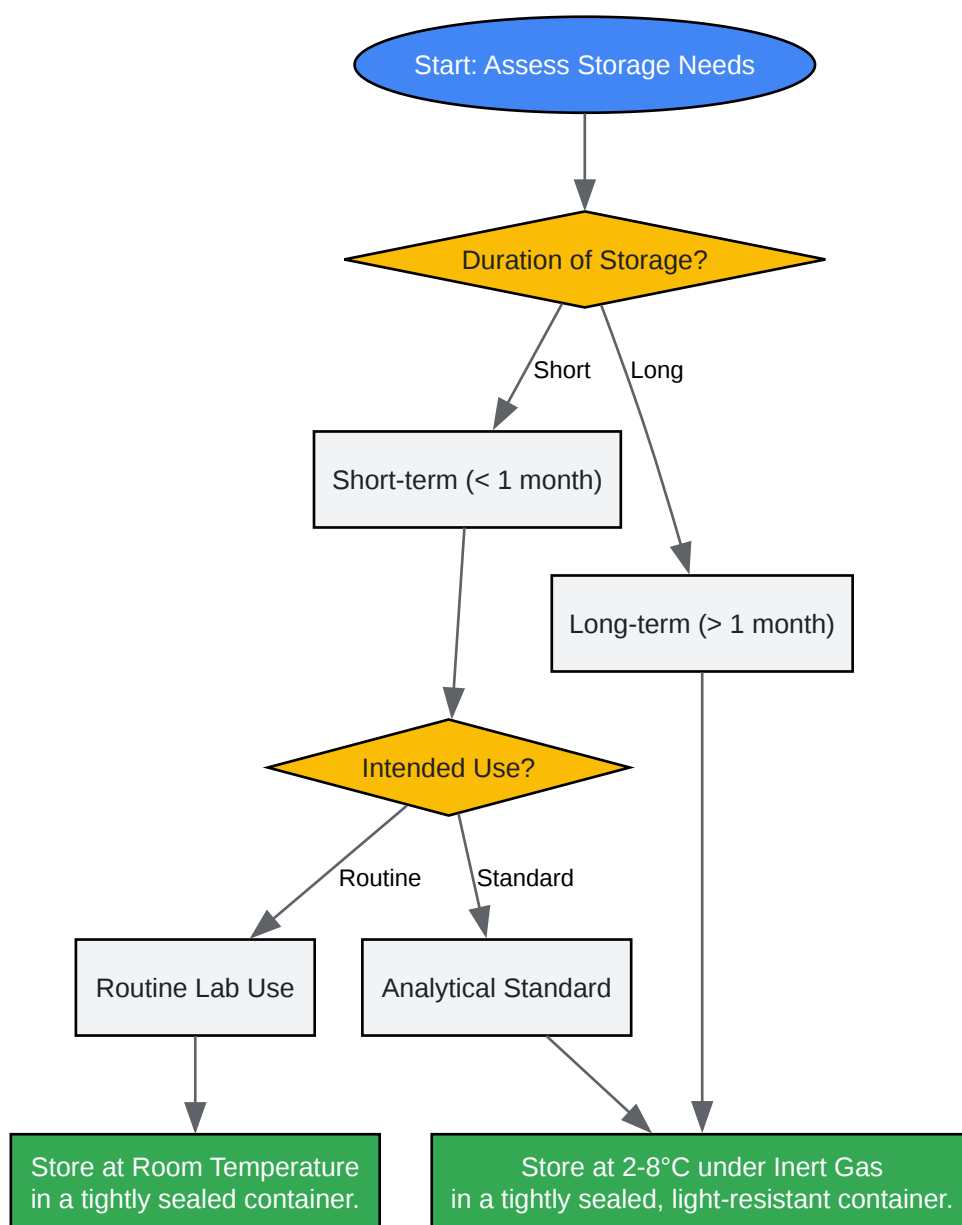
The results from the stability studies should be summarized in a clear and concise format to allow for easy comparison.

Quantitative Stability Data (Template)

Stress Condition	Time (hours)	% Assay of Parent Compound	% Total Impurities
Control	0	100	< 0.1
0.1 M HCl, 60°C	24		
0.1 M NaOH, 60°C	24		
3% H ₂ O ₂ , RT	24		
Dry Heat, 80°C	48		
Photolytic	-		

Decision Tree for Storage Conditions

The following decision tree can guide researchers in determining the appropriate storage conditions for **2-(Pyrrolidin-3-yl)propan-2-ol** based on its intended use and duration of storage.



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Caption: Decision Tree for Storage Conditions.

Disclaimer: The information provided in these application notes is intended for guidance in a research and development setting. It is based on publicly available data and chemical principles. Researchers should always perform their own stability studies to establish appropriate storage conditions and shelf-life for their specific materials and formulations. Always handle the compound in accordance with the provided Safety Data Sheet (SDS).

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